Technical Guide: Strategic Utilization of 2'-Fluoro-5'-iodoacetophenone in Drug Discovery

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Compound of Interest

Compound Name:	*2'-Fluoro-5'-iodoacetophenone*
CAS No.:	*1159512-66-9*
Cat. No.:	*B1440333*

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Executive Summary

In the architecture of small-molecule drug discovery, **2'-Fluoro-5'-iodoacetophenone** represents a "dual-key" scaffold. Its utility lies not merely in its constituent atoms, but in the orthogonal reactivity of its substitution pattern. The molecule features a "soft" electrophile (C5-Iodo) amenable to transition-metal catalysis and a "hard" electrophilic system (C2-Fluoro/C1-Acetyl) primed for nucleophilic condensation.

This guide details the strategic application of this intermediate, specifically for the synthesis of 1H-indazoles and biaryl scaffolds, which are critical pharmacophores in kinase inhibitors (e.g., ALK inhibitors like Lorlatinib) and GPCR modulators.

Part 1: Chemical Architecture & Reactivity Profile

To utilize this molecule effectively, one must understand the electronic push-pull dynamics that allow for sequential functionalization without protecting groups.

The Orthogonal Reactivity Map

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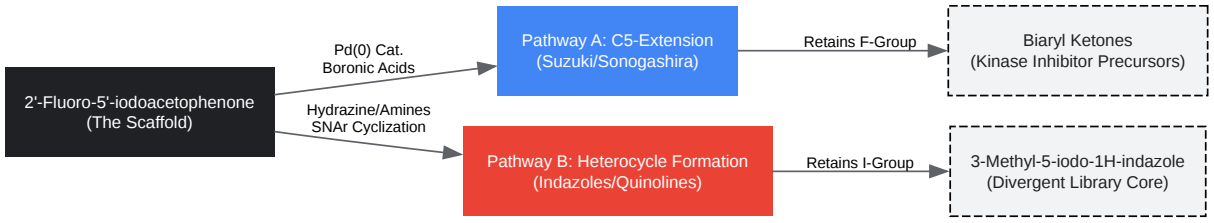
The molecule contains three distinct reactive centers, each responsive to different activation modes:

- The C5-Iodo Position: A high-affinity handle for Palladium (Pd(0)). The C-I bond is significantly weaker than the C-F bond, allowing for chemoselective cross-coupling (Suzuki, Sonogashira) without affecting the fluoro-ketone core.
- The C1-Acetyl Group: A hard electrophile. It serves as the anchor for condensation reactions (e.g., with hydrazines or amines).
- The C2-Fluoro Position: An activated aryl fluoride. The ortho-acetyl group acts as an electron-withdrawing group (EWG), lowering the LUMO energy at the C2 position and facilitating Nucleophilic Aromatic Substitution (

).

Visualization of Reactivity

The following diagram illustrates the divergent pathways available from this single starting material.



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Figure 1: Orthogonal reactivity map showing the chemoselective pathways for C-C bond formation versus heterocycle cyclization.

Part 2: Applications in Heterocycle Synthesis (The Indazole Engine)

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The most authoritative application of **2'-Fluoro-5'-iodoacetophenone** is its conversion into 3-methyl-5-substituted-1H-indazoles. This transformation exploits the "Fluoro-Acetyl" motif.[1]

Mechanism of Action

The reaction with hydrazine proceeds via a cascade sequence:

- Condensation: Hydrazine attacks the ketone (C1) to form a hydrazone intermediate.
- Cyclization (

  ): The distal nitrogen of the hydrazone attacks the C2 position, displacing the fluoride ion. The ortho positioning makes this intramolecular reaction kinetically favored over intermolecular side reactions.

Strategic Choice: "Couple-First" vs. "Cyclize-First"

Researchers often face a decision on sequencing. Based on field data, we recommend the "Couple-First" strategy for single-target synthesis to avoid catalyst poisoning by the indazole nitrogen.

Strategy	Sequence	Pros	Cons
Couple-First (Linear)	1. Suzuki (C-I)2. Hydrazine (C-F/C=O)	Higher yields; avoids Pd-poisoning by free NH.	Requires purification of intermediate ketone.
Cyclize-First (Divergent)	1. Hydrazine (C-F/C=O)2. Suzuki (C-I)	Generates a bulk "Universal Core" (5-iodo-indazole).	The free Indazole-NH requires protection (e.g., THP/Boc) before Suzuki coupling.

Part 3: Validated Experimental Protocols

The following protocols are designed to be self-validating. If the color changes or LCMS signals described do not occur, pause and re-evaluate reagents.

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Protocol A: Synthesis of 5-Aryl-3-methyl-1H-indazole (Linear Route)

Objective: Synthesize a 5-phenyl derivative demonstrating the survival of the fluoro-ketone during cross-coupling.

Step 1: Chemoselective Suzuki Coupling

Target: 1-(2-fluoro-5-phenylphenyl)ethanone

- Charge: In a reaction vial, combine **2'-Fluoro-5'-iodoacetophenone** (1.0 eq), Phenylboronic acid (1.1 eq), and

  (2.0 eq).
- Solvent: Add 1,4-Dioxane/Water (4:1 ratio). Note: Water is critical for the boronate activation.
- Degas: Sparge with argon for 5 minutes.
- Catalyst: Add

  (0.05 eq). The solution should turn orange/red.
- Reaction: Heat to 80°C for 4 hours.
  - Validation: Monitor LCMS. The starting material (M+H ~265, distinct Iodine isotope pattern) should disappear. The product (M+H ~215) will appear. The Fluorine signal in

    NMR should remain (approx -110 to -120 ppm).
- Workup: Dilute with EtOAc, wash with brine, dry over

  , and concentrate.

Step 2: Hydrazine Cyclization

Target: 3-methyl-5-phenyl-1H-indazole

- Charge: Dissolve the crude intermediate from Step 1 in Ethanol (0.2 M concentration).

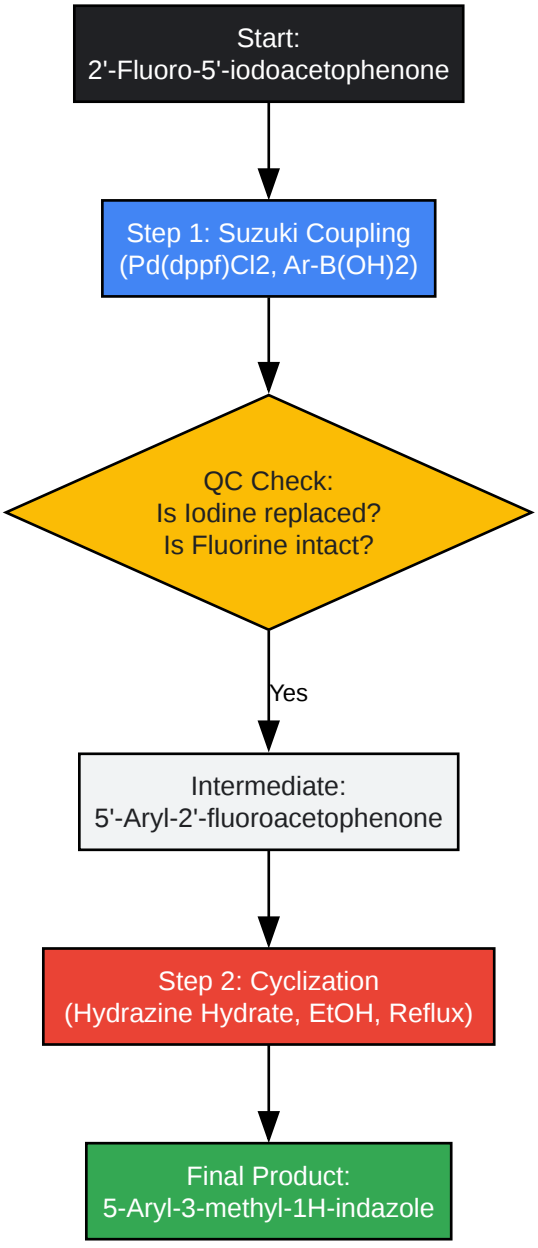
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- Reagent: Add Hydrazine Hydrate (5.0 eq). Safety: Hydrazine is a potent carcinogen; use a fume hood.
- Reaction: Reflux (80°C) for 6–12 hours.
  - Validation: Upon completion, the reaction mixture often precipitates the product upon cooling. LCMS will show a mass shift corresponding to the loss of Fluorine and Oxygen, and addition of Nitrogen (

). Effectively, mass decreases by ~20 Da from the hydrazone, but the mechanism is replacement.
- Isolation: Cool to 0°C. Filter the precipitate. Wash with cold ethanol.

Workflow Visualization

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Figure 2: Step-by-step synthetic workflow for the linear synthesis of indazoles.

Part 4: Quality Control & Troubleshooting

When working with CAS 1159512-66-9, specific impurities can arise.

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Observation	Probable Cause	Corrective Action
Dehalogenation (Loss of I)	Overheating during Suzuki; Hydride source present.	Reduce temp to 60°C; ensure solvent is degassed; switch to .
No Cyclization (Step 2)	Steric hindrance or old Hydrazine.	Use fresh Hydrazine Hydrate (64-65%); switch solvent to n-Butanol for higher reflux temp (117°C).
Bis-coupling	Fluorine displacement by Boronic acid.	Rare, but possible with activated boronates. Lower base concentration (use instead of).

References

- National Center for Biotechnology Information. (2023). Indazole – an emerging privileged scaffold: synthesis and its biological significance. PubChem. Retrieved from [Link]
- HSP Pharma. (n.d.). 5'-fluoro-2'-Iodoacetophenone Applications in ALK Inhibitors. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Suzuki-Miyaura Coupling: Mechanism and Protocols. Retrieved from [Link]
- ResearchGate. (2020). Efficient route to substituted 1-aryl-1H-indazoles via SNAr. Retrieved from [Link]

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